

# cross-validation of published experimental data on the properties of 2-aminoethanol sulfate

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## Compound of Interest

Compound Name: Ethanol, 2-amino-, sulfate (salt)

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## A Comparative Guide to the Properties of 2-Aminoethanol Sulfate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the physicochemical properties of 2-aminoethanol sulfate, its precursor 2-aminoethanol (monoethanolamine), and its biologically significant downstream product, taurine. The information presented herein is compiled from published experimental data to facilitate cross-validation and support research and development endeavors.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of 2-aminoethanol sulfate, 2-aminoethanol, and taurine, based on available experimental data.

Property	2-Aminoethanol Sulfate	2-Aminoethanol (Monoethanolamine)	Taurine
Molecular Formula	C <sub>2</sub> H <sub>7</sub> NO <sub>4</sub> S	C <sub>2</sub> H <sub>7</sub> NO	C <sub>2</sub> H <sub>7</sub> NO <sub>3</sub> S
Molecular Weight	141.15 g/mol [1]	61.08 g/mol	125.15 g/mol
Appearance	White to slightly beige fine crystalline powder[1]	Colorless, viscous liquid	White crystalline solid
Melting Point	277 °C (decomposes) [1][2]	10.5 °C	~300 °C (decomposes)
Boiling Point	296.49 °C (at 101.325 kPa) (estimate)[1]	170 °C	Decomposes
Density	1.344 g/cm <sup>3</sup> (estimate) [1]	1.012 g/cm <sup>3</sup>	1.734 g/cm <sup>3</sup>
Solubility in Water	Soluble[1]	Miscible	Soluble
pKa	-4.33 (Predicted)[3]	9.5	~1.5 (sulfonic acid group), ~9.0 (amino group)

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are outlined below, providing a framework for the replication and validation of the presented data.

### Melting Point Determination

The melting point of a solid is determined by heating a small sample in a capillary tube and observing the temperature range over which the substance melts.

Procedure:

- A small amount of the finely powdered solid is packed into a capillary tube, sealed at one end.

- The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

## Solubility Determination

The solubility of a substance in a particular solvent is determined by preparing a saturated solution at a specific temperature and then quantifying the concentration of the solute.

Procedure:

- An excess amount of the solid is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a sufficient time to reach equilibrium (saturation).
- The undissolved solid is separated from the solution by filtration or centrifugation.
- A known volume of the saturated solution is carefully removed, and the solvent is evaporated.
- The mass of the remaining solid is measured to determine the solubility.

## Density Measurement (for liquids and solutions)

The density of a liquid or solution is determined by measuring the mass of a known volume.

Procedure:

- A specific volume of the liquid is accurately measured using a calibrated pycnometer or volumetric flask.
- The mass of the liquid is determined using an analytical balance.

- The density is calculated by dividing the mass of the liquid by its volume.

## Viscosity Measurement

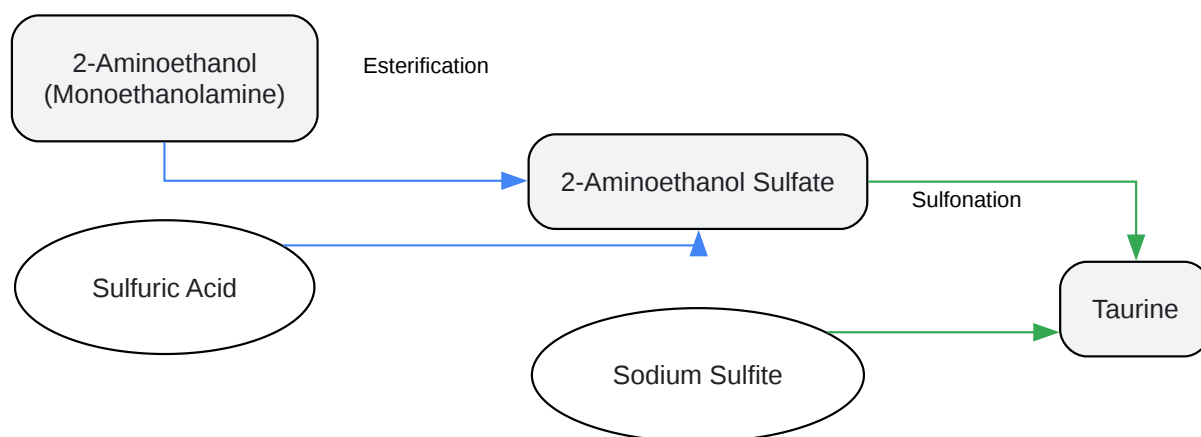
The viscosity of a liquid can be determined using a viscometer, which measures the resistance of the fluid to flow.

Procedure (using a capillary viscometer):

- A known volume of the liquid is introduced into the viscometer.
- The viscometer is placed in a constant temperature bath to allow the liquid to reach thermal equilibrium.
- The time taken for the liquid to flow between two marked points on the capillary is measured.
- The kinematic viscosity is calculated from the flow time and the viscometer constant. The dynamic viscosity can then be determined by multiplying the kinematic viscosity by the density of the liquid.

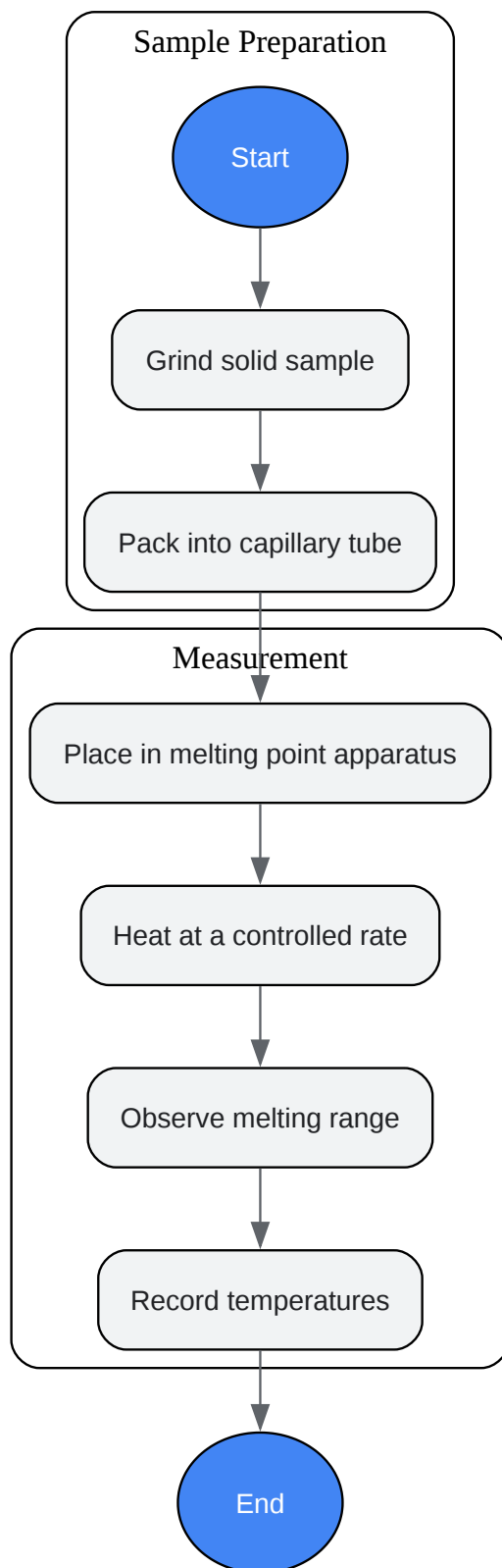
## Visualizing Chemical Relationships and Processes

The following diagrams illustrate the synthesis pathway of taurine from 2-aminoethanol and the experimental workflow for determining the melting point of a solid.



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Caption: Synthesis pathway of taurine from 2-aminoethanol.



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- To cite this document: BenchChem. [cross-validation of published experimental data on the properties of 2-aminoethanol sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12806328#cross-validation-of-published-experimental-data-on-the-properties-of-2-aminoethanol-sulfate]

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